Reference standard characterization of Benzyl 4-methylnicotinate

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Compound of Interest

Compound Name:	*Benzyl 4-methylnicotinate*
CAS No.:	*164464-66-8*
Cat. No.:	*B3367201*

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Reference Standard Characterization of **Benzyl 4-methylnicotinate**: A Comparative Guide for Pharmaceutical Synthesis

Executive Summary & Mechanistic Background

Benzyl 4-methylnicotinate (CAS 164464-66-8) is a critical synthetic intermediate and building block used extensively in the development of kinase inhibitors, nicotinamide analogs, and targeted therapeutics[1]. Because it serves as a foundational scaffold in complex multi-step syntheses, the chemical purity and structural integrity of its reference standard directly dictate the quality of downstream active pharmaceutical ingredients (APIs).

Impurity carryover at the intermediate stage can lead to the formation of uncharacterized, potentially reactive byproducts[2]. For **Benzyl 4-methylnicotinate**, the primary synthetic route involves the esterification of 4-methylnicotinic acid[3] with benzyl alcohol. Consequently, the most common impurities are unreacted starting materials, positional isomers (e.g., 5-methyl or 6-methyl derivatives), and degradation products resulting from ester hydrolysis[4].

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This guide provides a comprehensive, self-validating framework for the orthogonal characterization of **Benzyl 4-methylnicotinate** reference standards, comparing commercial grades against highly purified primary standards.

Comparative Analysis of Reference Standard Grades

Not all commercially available chemical building blocks are suitable for use as quantitative reference standards. Commercial synthetic grades often contain residual solvents or moisture that artificially inflate the apparent purity when analyzed by area normalization alone. Table 1 objectively compares the performance and specifications of different standard grades.

Table 1: Comparative Performance of **Benzyl 4-methylnicotinate** Grades

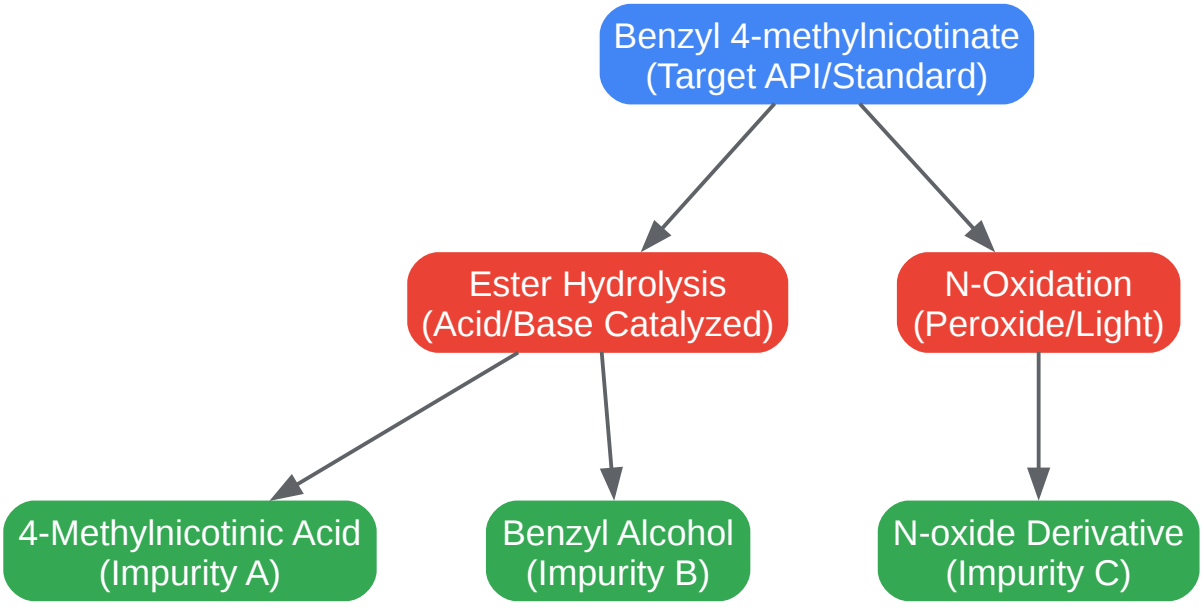
Parameter	Commercial Grade (CG)[1]	Working Standard (WS)	Primary Reference Standard (PRS)
Intended Use	Raw material for early synthesis	Routine batch release testing	Quantitative assay & calibration
Chromatographic Purity (HPLC)	≥ 95.0%	≥ 98.5%	≥ 99.5%
Assay (Mass Balance)	Not Certified	≥ 97.0%	99.5% – 100.5%
Moisture Content (KF)	≤ 2.0%	≤ 0.5%	≤ 0.1%
Residual Solvents (GC)	Uncontrolled	≤ 5000 ppm	Complies with ICH Q3C limits
Structural Verification	1H-NMR only	1H-NMR, MS	1H/13C-NMR, LC-HRMS, IR, Elemental

Causality Insight: The PRS grade utilizes a "mass balance" approach for its assay value (100% - Moisture - Residual Solvents - Chromatographic Impurities). This is critical because HPLC-UV alone cannot detect non-chromophoric inorganic salts or water, which would otherwise lead to an overestimation of API concentration in quantitative studies.

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Degradation Pathways and Impurity Profiling

Understanding the degradation mechanics of **Benzyl 4-methylnicotinate** is essential for establishing proper storage conditions and system suitability criteria. The ester linkage is susceptible to both acid- and base-catalyzed hydrolysis[4], yielding 4-methylnicotinic acid (Impurity A)[5] and benzyl alcohol (Impurity B). Additionally, the electron-rich pyridine nitrogen can undergo oxidation in the presence of peroxides or light.



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*Fig 1. Primary degradation pathways and resulting impurities of **Benzyl 4-methylnicotinate**.*

Self-Validating Analytical Methodologies

To certify a Primary Reference Standard, the analytical protocols must be orthogonal and self-validating.

Protocol 1: HPLC-PDA for Purity and Related Substances

Causality & Design: **Benzyl 4-methylnicotinate** contains a basic pyridine ring (pKa ~4.8). If the mobile phase pH is near this pKa, the molecule exists in a state of partial ionization, causing severe peak tailing due to secondary interactions with residual silanols on the

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stationary phase. To prevent this, we utilize 0.1% Trifluoroacetic acid (TFA) to drop the pH to ~2.0, fully protonating the nitrogen and ensuring sharp, symmetrical peaks[2].

Table 2: Optimized HPLC-PDA Parameters

Parameter	Specification
Column	C18, 250 mm × 4.6 mm, 5 µm
Mobile Phase A	0.1% TFA in LC-MS Grade Water
Mobile Phase B	0.1% TFA in Acetonitrile
Flow Rate	1.0 mL/min
Detection	PDA at 254 nm and 220 nm
Gradient Program	0-3 min: 5% B; 3-15 min: 5% -> 95% B; 15-20 min: 95% B

Step-by-Step Execution:

- System Suitability (Self-Validation): Inject a resolution mixture containing **Benzyl 4-methylnicotinate** and 4-methylnicotinic acid (Impurity A). The system is only valid if the Resolution Factor (Rs) between the two peaks is > 2.0.
- Blank Injection: Inject the sample diluent (e.g., 50:50 Water:Acetonitrile) to confirm no ghost peaks co-elute with the target analyte.
- Sample Analysis: Inject the standard preparation (1.0 mg/mL) in triplicate. Calculate purity via area normalization, ensuring the Relative Standard Deviation (RSD) of the main peak area is ≤ 0.73%.

Protocol 2: 1H-NMR Structural Elucidation

Causality & Design: Nuclear Magnetic Resonance (NMR) is the gold standard for confirming the connectivity of the synthesized ester. CDCl3 is selected as the solvent because the compound is highly lipophilic and lacks exchangeable protons (like -OH or -NH), allowing for a clean baseline without solvent suppression techniques.

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Table 3: Expected 1H-NMR Peak Assignments (400 MHz, CDCl3)

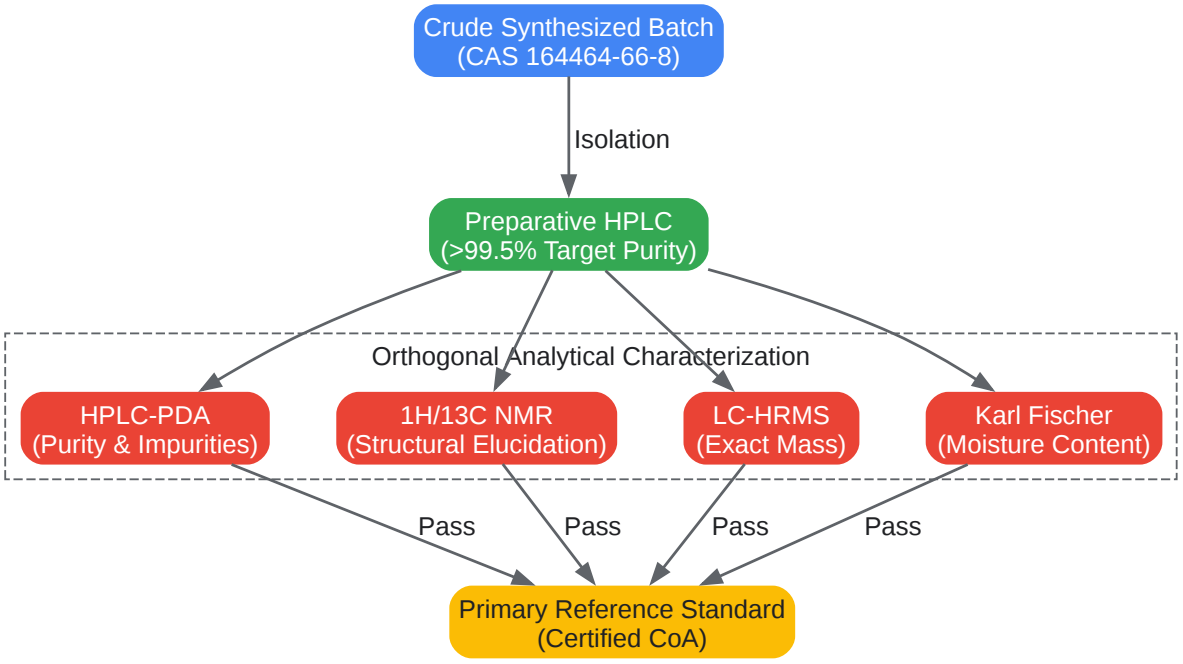
Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment / Causality
8.95	Singlet	1H	Pyridine H-2 (Highly deshielded by adjacent N and ester group)
8.52	Doublet	1H	Pyridine H-6 (Deshielded by adjacent N)
7.35 - 7.45	Multiplet	5H	Benzyl aromatic protons
7.15	Doublet	1H	Pyridine H-5
5.38	Singlet	2H	Benzylic -CH2- (Deshielded by adjacent ester oxygen)
2.55	Singlet	3H	Pyridine -CH3 (4-methyl group)

Self-Validation: The integration ratio of the benzylic protons (2H) to the 4-methyl protons (3H) must be exactly 2:3. Any deviation indicates co-eluting aliphatic impurities or incomplete esterification.

Orthogonal Qualification Workflow

The certification of a reference standard is not a single test, but a convergence of multiple analytical techniques. The workflow below illustrates the mandatory path from crude synthesis to certified Primary Reference Standard.

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*Fig 2. Orthogonal qualification workflow for **Benzyl 4-methylnicotinate** reference standards.*

References

- National Center for Biotechnology Information. "4-Methylnicotinic acid | C7H7NO2 | CID 229163". PubChem Database. URL:[Link]
- Yu, Z., Sha, F., & Wang, P. (2016). "Practical and Efficient Large-Scale Preparation of 4-Methylnicotinic Acid". Letters in Organic Chemistry, 13(6). URL:[Link]
- Zhang, Y., et al. (2023). "An improved Synthetic Process of Two Key Intermediates and Their Application". D-NB Info / Synthesis. URL: [Link]
- Li, X., et al. (2025). "Derivative-Based Non-Target Identification of DNA-Reactive Impurities with Fragment Ion Filtering". MDPI. URL:[Link]

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Sources

- 1. fluorochem.co.uk [fluorochem.co.uk]
- 2. Derivative-Based Non-Target Identification of DNA-Reactive Impurities with Fragment Ion Filtering [mdpi.com]
- 3. benthamdirect.com [benthamdirect.com]
- 4. d-nb.info [d-nb.info]
- 5. 4-Methylnicotinic acid | C7H7NO2 | CID 229163 - PubChem [pubchem.ncbi.nlm.nih.gov]
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